

## **Application Notes: The NanoKid as a Model for Teaching Organic Chemistry Concepts**

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Compound of Interest		
Compound Name:	NanoKid	
Cat. No.:	B12773707	Get Quote

#### Introduction

The "NanoKid," a member of the NanoPutian family of anthropomorphic molecules, was developed by Professor James Tour's research group at Rice University.[1] These 2-nm-tall molecules, resembling human figures, serve as an engaging and effective tool for teaching fundamental concepts in organic chemistry and nanoscience.[1][2] This document provides detailed application notes and experimental protocols for the synthesis and modification of the NanoKid, intended for researchers, scientists, and professionals in drug development who are interested in novel educational models and outreach strategies. The NanoKid's convergent synthesis pathway offers a practical and visually intuitive platform for demonstrating key organic reactions and synthetic strategies.

## **Pedagogical Efficacy**

The **NanoKid**s educational outreach program, which features the **NanoKid** and its derivatives, has demonstrated significant success in improving students' comprehension of scientific concepts. A study conducted in 2004-2005 in two school districts in Ohio and Kentucky showed promising results.



Metric	Result
Increase in Understanding of Material	10-59%
Student Interest in Science	82% of students found that NanoKids made learning science more interesting

## Synthesis of the NanoKid (13)

The synthesis of the **NanoKid** is a convergent process, involving the separate synthesis of an "upper body" and a "lower body," which are then coupled.[2] This approach is a valuable illustration of strategic planning in multi-step synthesis.

#### **Synthesis of the Upper Body**

The synthesis of the upper body of the **NanoKid** begins with 1,4-dibromobenzene and involves iodination, Sonogashira coupling, formylation, and acetal protection.

Step	Reaction	Key Reagents and Conditions	Yield
1	lodination of 1,4- dibromobenzene	I2, H2SO4	Good
2	Sonogashira Coupling	3,3-Dimethylbutyne, Pd/Cu catalyst, TEA, THF	-
3	Formylation	n-BuLi, THF; then DMF	-
4	Acetal Protection	1,2-Ethanediol, p- toluenesulfonic acid, Dean-Stark trap	-
5	Halogen Exchange	n-BuLi, THF; then 1,2- diiodoethane	-

### **Synthesis of the Lower Body**



The synthesis of the lower body starts from 4-nitroaniline and involves a series of reactions including bromination, diazotization, reduction, and Sonogashira couplings.

Step	Reaction	Key Reagents and Conditions	Yield
1	Bromination of 4- nitroaniline	Br <sub>2</sub> , Acetic Acid	-
2	Removal of Amino Group	NaNO2, H2SO4, EtOH	-
3	Reduction of Nitro Group	SnCl <sub>2</sub> , THF/EtOH	-
4	Iodination	NaNO2, H2SO4, KI	70%
5	Sonogashira Coupling	Trimethylsilylacetylene , Pd/Cu catalyst	-
6	Sonogashira Coupling	1-Pentyne, Pd/Cu catalyst	76% (overall for two steps)
7	Desilylation	K <sub>2</sub> CO <sub>3</sub> , MeOH, CH <sub>2</sub> Cl <sub>2</sub>	-

## Final Assembly of the NanoKid

The final step is the palladium-copper catalyzed coupling of the upper and lower body portions.

Step	Reaction	Key Reagents and Conditions	Yield
8	Sonogashira Coupling	Upper Body Iodide, Lower Body Alkyne, Pd(PPh3)2Cl2, Cul, TEA, THF	-

## **Experimental Protocols**



The following are detailed protocols for key steps in the synthesis of the **NanoKid** and its derivatives.

## Protocol 1: Synthesis of 3,5-Dibromo(trimethylsilylethynyl)benzene (10) - A Key Lower Body Intermediate

- Reaction Setup: In a suitable flask, combine 3,5-dibromoiodobenzene (9),
  bis(triphenylphosphine)palladium(II) dichloride, and copper(I) iodide in THF and Et₃N.
- Reagent Addition: Add trimethylsilylacetylene to the mixture.
- Reaction Conditions: Stir the reaction mixture at the appropriate temperature for the specified time, monitoring the reaction progress by TLC.
- Workup and Purification: Upon completion, perform an aqueous workup, extract the product with an organic solvent, dry the organic layer, and concentrate under reduced pressure.
   Purify the crude product by flash chromatography.

## Protocol 2: General Procedure for Acetal Exchange to Synthesize NanoProfessionals

- Reaction Setup: In a microwave-safe vessel, combine the NanoKid (13), an excess of the desired 1,2- or 1,3-diol, and a catalytic amount of p-toluenesulfonic acid.
- Microwave Irradiation: Heat the mixture using a standard microwave oven for a few minutes.
- Monitoring: Monitor the reaction for the disappearance of the NanoKid starting material.
- Purification: After the reaction is complete, purify the resulting NanoProfessional by an appropriate chromatographic method.

#### Synthesis of NanoProfessionals

A key feature of the **NanoKid** as a teaching model is the ability to easily modify its "head" to create a diverse range of "NanoProfessionals."[3] This is achieved through a microwave-



assisted acetal exchange reaction.[2] This reaction provides a tangible example of protecting group chemistry and the modification of a core scaffold.

NanoProfessional	Diol Used for Synthesis	Yield
NanoAthlete	(±)-2,3-Butanediol	-
NanoPilgrim	3-tert-Butoxy-1,2-propanediol	-
NanoGreenBeret	3-Benzyloxy-1,2-propanediol	-
NanoJester	(R,R)-(-)-N,N,N',N'- Tetramethyltartaramide	-
NanoMonarch	(S,S)-(+)-Hydrobenzoin	-
NanoTexan	(S,S)-(+)-1,2-Diphenyl-1,2- ethanediol	-
NanoScholar	(R)-(-)-1,3-Butanediol	-
NanoBaker	(±)-3,4-dihydroxy-3,4-dimethyl- 1,5-hexadiyne	-
NanoChef	Catechol	Low

# Visualizing the Synthesis: Logical Workflow Diagrams

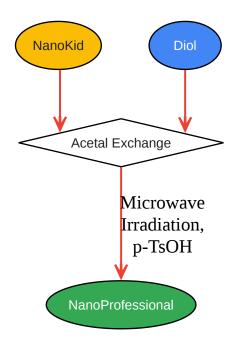
The following diagrams, generated using Graphviz, illustrate the synthetic pathways for the **NanoKid** and the derivatization into NanoProfessionals.





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#### Caption: Convergent synthesis workflow for the NanoKid.



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#### References

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